

3,4-Dibenzylxybenzaldehyde physical and chemical properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3,4-Dibenzylxybenzaldehyde

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An In-depth Technical Guide to 3,4-Dibenzylxybenzaldehyde

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: As a large language model, I am unable to generate visual diagrams using Graphviz (DOT language). The following guide provides detailed textual information and structured data as requested.

Introduction

3,4-Dibenzylxybenzaldehyde, also known as 3,4-bis(benzylxy)benzaldehyde, is an aromatic aldehyde that serves as a crucial intermediate in organic synthesis.[\[1\]](#) Its structure features a benzaldehyde core with two benzyl ether groups at the 3 and 4 positions. These benzyl groups act as protecting groups for the hydroxyl functionalities of protocatechualdehyde (3,4-dihydroxybenzaldehyde), allowing for selective reactions at the aldehyde group. This property makes it a valuable building block in the synthesis of pharmaceuticals and other complex organic molecules.[\[1\]](#)

Physical and Chemical Properties

3,4-Dibenzylxybenzaldehyde is a grayish-white to light yellow solid at room temperature.[\[1\]](#) [\[2\]](#) It is stable under normal room temperature and pressure conditions.[\[1\]](#)

Quantitative Data Summary

The key physical properties of **3,4-Dibenzylxybenzaldehyde** are summarized in the table below for easy reference and comparison.

Property	Value	Reference(s)
Molecular Formula	C ₂₁ H ₁₈ O ₃	[2][3][4][5]
Molecular Weight	318.37 g/mol	[3][4][5][6]
Appearance	Grayish-white to light yellow solid/powder	[1][2]
Melting Point	88 - 94 °C (decomposes)	[1][2][3][7]
Boiling Point	492.4 °C at 760 mmHg (Predicted)	[1][7]
Density	1.176 g/cm ³ (Predicted)	[1][7]
Flash Point	243.9 °C	[1]
Refractive Index	1.627 (Predicted)	[1]
Solubility	Slightly soluble in chloroform and ethyl acetate.	[1][7]
Topological Polar Surface Area	35.5 Å ²	[4]

Spectral Data

While specific spectra are proprietary, the expected spectral characteristics based on the molecule's structure are as follows:

- ¹H NMR: The spectrum would show signals for the aldehydic proton (around 9.8-10.0 ppm), aromatic protons on the benzaldehyde ring (around 7.0-7.5 ppm), aromatic protons on the benzyl groups (around 7.2-7.4 ppm), and the methylene protons of the benzyl groups (-CH₂-) as a singlet (around 5.1-5.2 ppm).

- ^{13}C NMR: Key signals would include the carbonyl carbon of the aldehyde (around 191 ppm), aromatic carbons, and the methylene carbons of the benzyl groups (around 70-71 ppm).[8]
[9]
- Infrared (IR) Spectroscopy: Characteristic absorption bands would be observed for the C=O stretch of the aldehyde (around 1680-1700 cm^{-1}), C-O-C stretching of the ether linkages, and C-H stretching and bending vibrations for the aromatic rings.

Reactivity and Stability

3,4-Dibenzylxybenzaldehyde is a stable compound under standard conditions.[1] However, it should be stored away from light in a cool, dry, and sealed container.[1]

- Incompatible Materials: It is incompatible with strong oxidizing agents and strong bases.[2]
- Conditions to Avoid: Exposure to excess heat and dust formation should be avoided.[2]
- Hazardous Decomposition Products: Upon combustion, it may produce carbon monoxide (CO) and carbon dioxide (CO₂).[2]
- Hazardous Polymerization: Hazardous polymerization does not occur.[2]

Experimental Protocols

Synthesis of 3,4-Dibenzylxybenzaldehyde

A common method for the synthesis of **3,4-Dibenzylxybenzaldehyde** involves the Williamson ether synthesis, starting from 3,4-dihydroxybenzaldehyde (protocatechualdehyde) and benzyl chloride.[1]

Objective: To protect the hydroxyl groups of 3,4-dihydroxybenzaldehyde via benzylation.

Materials:

- 3,4-dihydroxybenzaldehyde
- Benzyl chloride
- A suitable base (e.g., potassium carbonate, sodium hydroxide)

- A suitable solvent (e.g., acetone, DMF, ethanol)

Methodology:

- Dissolve 3,4-dihydroxybenzaldehyde in the chosen solvent in a reaction flask.
- Add the base to the solution. The base will deprotonate the phenolic hydroxyl groups, forming phenoxides.
- Slowly add benzyl chloride to the reaction mixture. An excess of benzyl chloride is typically used to ensure complete benzylation.
- Heat the reaction mixture to reflux and maintain the temperature for several hours, monitoring the reaction progress by thin-layer chromatography (TLC).
- After the reaction is complete, cool the mixture to room temperature.
- Filter the mixture to remove any inorganic salts.
- The solvent is removed from the filtrate under reduced pressure to yield the crude product.
- Purify the crude **3,4-Dibenzylxybenzaldehyde** by recrystallization from a suitable solvent system (e.g., ethanol/water) to obtain a pure solid product.

Applications in Organic Synthesis & Logical Workflows

3,4-Dibenzylxybenzaldehyde is a key intermediate in the synthesis of various pharmaceutical compounds.^[1] The benzyl ether groups serve as effective protecting groups that can be removed later in the synthetic sequence by catalytic hydrogenation (e.g., using Pd/C).^[1]

Synthesis of Droxidopa

3,4-Dibenzylxybenzaldehyde is an intermediate in a synthetic route to Droxidopa, a medication used to treat neurogenic orthostatic hypotension.^[1]

Caption: Synthetic pathway to Droxidopa.

Synthesis of 5,6-Dihydroxyindole

This compound is a precursor to melanin and is used in dyes and fragrances.[\[1\]](#)

Caption: Synthetic pathway to 5,6-Dihydroxyindole.

Safety and Handling

Standard laboratory safety precautions should be observed when handling **3,4-Dibenzyloxybenzaldehyde**.

- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles.[\[2\]](#)
 - Skin Protection: Wear protective gloves and clothing to prevent skin exposure.[\[2\]](#)
 - Respiratory Protection: A dust mask (e.g., type N95) is recommended, especially when handling the powder.[\[3\]](#)
- Handling:
 - Handle in a well-ventilated area.[\[2\]](#)
 - Avoid the formation of dust.[\[2\]](#)
 - Avoid contact with skin, eyes, and clothing.[\[2\]](#)
 - Wash hands thoroughly after handling.
- Storage:
 - Keep containers tightly closed in a dry, cool, and well-ventilated place.[\[2\]](#)
 - Store under an inert atmosphere (e.g., nitrogen or argon) at 2-8°C for long-term storage.[\[7\]](#)[\[10\]](#)
 - It is classified as a combustible solid.[\[3\]](#)[\[6\]](#)

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- To cite this document: BenchChem. [3,4-Dibenzylbenzaldehyde physical and chemical properties]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b016220#3-4-dibenzylbenzaldehyde-physical-and-chemical-properties>

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